

SPDP-PEG8-acid safety data sheet information

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: SPDP-PEG8-acid

CAS No.: 1334177-96-6

Cat. No.: B610940

[Get Quote](#)

Technical Monograph: SPDP-PEG8-Acid Advanced Safety, Handling, and Bioconjugation Protocols

Executive Summary

SPDP-PEG8-acid (3-(2-Pyridyldithio)propionyl-PEG8-carboxylic acid) is a high-performance heterobifunctional crosslinker extensively used in the development of Antibody-Drug Conjugates (ADCs) and protein-protein interactions.[1][2][3][4][5][6][7][8] Unlike hydrophobic carbon-chain crosslinkers, the hydrophilic polyethylene glycol (PEG) spacer (n=8) significantly enhances the aqueous solubility of the resulting conjugate, reducing aggregation and improving pharmacokinetics.

This guide synthesizes critical safety data, physicochemical properties, and validated experimental protocols. It is designed for researchers requiring a self-validating workflow for the activation and application of the carboxyl-terminated variant of the SPDP linker family.

Part 1: Chemical Identity & Physicochemical Profile[9]

The precise characterization of **SPDP-PEG8-acid** is prerequisite to its application. The "Acid" designation indicates a terminal carboxylic group requiring activation (typically via EDC/NHS) prior to amine reactivity.^[2]

Property	Specification
Chemical Name	3-(2-Pyridyldithio)propionyl-PEG8-acid
CAS Number	1334177-96-6
Molecular Formula	C ₂₇ H ₄₆ N ₂ O ₁₁ S ₂
Molecular Weight	638.79 g/mol
Purity	≥ 95% (HPLC)
Solubility	Soluble in DMSO, DMF, DCM; Water soluble (due to PEG8)
Appearance	Viscous oil or low-melting solid (depending on purity/temp)
Reactive Groups	1. Carboxylic Acid (Target: Primary Amines via activation) 2. 2-Pyridyldithio (Target: Sulfhydryls via disulfide exchange)
Cleavability	Cleavable via reduction (DTT, TCEP) of the internal disulfide bond

Part 2: Safety Hazard Assessment (SDS Synthesis)

While **SPDP-PEG8-acid** is a specialized research reagent, it presents specific hazards common to reactive organic disulfides and PEGylated acids. This assessment is synthesized from GHS-compliant safety data sheets.^[9]

1. GHS Classification & Hazards^{[8][9][10][11]}

- Signal Word: WARNING
- Skin Corrosion/Irritation: Category 2 (H315)^[9]

- Serious Eye Damage/Eye Irritation: Category 2A (H319)[9]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)[9]

2. Precautionary Handling (PPE)

- Respiratory: Use N95 (US) or type P1 (EN 143) dust masks if handling powder/solid forms. Perform weighing and solvation in a chemical fume hood.
- Cutaneous: Nitrile gloves (minimum 0.11 mm thickness) are required. The PEG moiety increases skin permeability; avoid direct contact with the dissolved reagent.
- Ocular: Safety glasses with side shields or chemical splash goggles.

3. Storage & Stability

- Temperature: Store at -20°C.
- Atmosphere: Hygroscopic. Store under inert gas (Argon/Nitrogen) and keep desiccated.
- Stability Risk: The disulfide bond is susceptible to oxidation or premature reduction. The carboxylic acid is stable, but if converted to an NHS ester in situ and stored, it becomes moisture-sensitive.

Part 3: Technical Application & Bioconjugation Workflow

The utility of the Acid form (vs. the pre-activated NHS ester) lies in its stability and the researcher's ability to control the activation step. The following protocol details the conversion of **SPDP-PEG8-acid** to an amine-reactive intermediate, followed by conjugation.

Phase 1: Activation (The EDC/NHS Coupling)

Causality: The carboxylic acid is unreactive toward amines at neutral pH. We must convert it to a semi-stable NHS ester using EDC (carbodiimide) and NHS.

Reagents:

- **SPDP-PEG8-acid** (Stock: 100 mM in dry DMSO)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide HCl)

- NHS (N-Hydroxysuccinimide) or Sulfo-NHS (for water solubility)
- Activation Buffer: MES Buffer (0.1 M, pH 4.7–6.0)

Protocol:

- Dissolve **SPDP-PEG8-acid** in dry DMSO.
- Add EDC and NHS to the solution at a molar ratio of 1:1.2:1.2 (SPDP:EDC:NHS).
- Incubation: React for 15–30 minutes at room temperature.
 - Note: Low pH (MES buffer) favors EDC stability and ester formation while preventing rapid hydrolysis.

Phase 2: Conjugation to Primary Amines (Lysine)

Causality: The newly formed NHS-ester attacks primary amines on the target protein (e.g., Antibody), forming a stable amide bond.

Protocol:

- Buffer Exchange: Ensure the target protein is in an amine-free buffer (PBS, pH 7.2–8.0). Avoid Tris or Glycine.
- Mixing: Add the activated SPDP-PEG8 solution to the protein.
 - Ratio: Typical challenge ratio is 10–50 molar excess of SPDP over protein.
- Incubation: 30–60 minutes at Room Temperature or 2 hours at 4°C.
- Purification: Remove excess crosslinker via Desalting Column (Zeba Spin) or Dialysis.

Phase 3: Disulfide Exchange (The Payload Reaction)

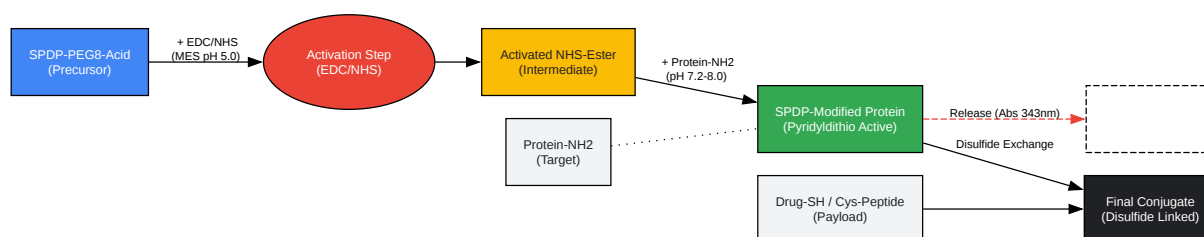
Causality: The protein now carries the Pyridyldithio group. Adding a sulfhydryl-containing payload (Drug-SH or Protein-SH) triggers a disulfide exchange, releasing pyridine-2-thione.

- Add the Thiol-containing molecule to the SPDP-modified protein.

- Monitoring: The release of pyridine-2-thione can be monitored at 343 nm (Extinction coefficient: $8.08 \times 10^3 \text{ M}^{-1}\text{cm}^{-1}$) to quantify the reaction progress.[3]

Part 4: Visualizing the Pathway

The following diagram illustrates the chemical logic flow from the inert acid precursor to the final cleavable conjugate.



[Click to download full resolution via product page](#)

Figure 1: Reaction pathway for **SPDP-PEG8-acid**, detailing activation, amide bond formation, and disulfide exchange.

Part 5: Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Conjugation Yield	Hydrolysis of NHS ester	Ensure activation is done in dry solvent or acidic buffer (MES). Use immediately upon activation.
Precipitation	Hydrophobicity of payload	While PEG8 helps, high loading of hydrophobic drugs can precipitate the protein. Lower the molar excess.
No Reaction with Payload	Oxidized Sulfhydryls	Ensure the payload -SH groups are reduced. Treat payload with TCEP prior to mixing (remove TCEP if not immobilized).
Inaccurate Quantification	DTT Interference	DTT cleaves the SPDP linker. [5][7] Ensure DTT is removed via desalting before quantifying SPDP incorporation.

References

- BroadPharm.SPDP-PEG8-acid Product Monograph & SDS. Retrieved from
- Thermo Fisher Scientific.SPDP Crosslinkers User Guide.[7] Retrieved from
- National Institutes of Health (PMC).Design and Study of PEG Linkers That Enable Robust Characterization of PEGylated Proteins. Retrieved from
- BenchChem.Protocol for Biotin-PEG8-acid Protein Labeling. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. bocsci.com \[bocsci.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. broadpharm.com \[broadpharm.com\]](#)
- [4. SPDP-PEG8-acid, 1334177-96-6 | BroadPharm \[broadpharm.com\]](#)
- [5. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [6. SPDP PEG Crosslinkers, PEGylated PEG Reagents | AxisPharm \[axispharm.com\]](#)
- [7. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [8. anaspec.com \[anaspec.com\]](#)
- [9. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [SPDP-PEG8-acid safety data sheet information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610940/docs#spdp-peg8-acid-safety-data-sheet-information\]](https://www.benchchem.com/product/b610940/docs#spdp-peg8-acid-safety-data-sheet-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)